

4-Chlorophenyl cyclohexanecarboxylate proper disposal procedures

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Compound of Interest

Compound Name: 4-Chlorophenyl
cyclohexanecarboxylate

Cat. No.: B290939

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The following guide details the operational safety and disposal protocols for **4-Chlorophenyl cyclohexanecarboxylate**.

Note on Chemical Identity: The nomenclature "**4-Chlorophenyl cyclohexanecarboxylate**" specifically refers to the ester formed between cyclohexanecarboxylic acid and 4-chlorophenol (Structure A).[1] However, in drug development contexts, this term is sometimes colloquially applied to derivatives like 1-(4-chlorophenyl)cyclohexanecarboxylic acid or its alkyl esters (Structure B).[1]

- Structure A (Ester):Cyclohexyl-C(=O)-O-(4-Cl-Phenyl)[1]
- Structure B (Substituted Acid):(4-Cl-Phenyl)-Cyclohexyl-C(=O)-OH[1]

This guide applies strictly to the disposal of Halogenated Organic Compounds, covering both structural possibilities as they share the same regulatory waste stream requirements (EPA/RCRA code D022 or generic Halogenated Organic Waste).

Hazard Identification & Safety Profile

Before initiating disposal, you must validate the specific hazards to select the correct Personal Protective Equipment (PPE).

Property	Specification	Operational Implication
Chemical Class	Halogenated Aromatic Ester/Acid	MUST be segregated from non-halogenated solvents to prevent cross-contamination and increased disposal costs. [1][2]
GHS Classification	Warning H315: Skin Irritation H319: Eye Irritation H411: Toxic to aquatic life	Do not wash down drains. All rinsate must be collected.
Reactivity	Stable; Incompatible with strong oxidizers and strong bases.	Avoid mixing with nitric acid or peroxide waste streams.
Physical State	Typically Solid (White crystalline powder)	Requires "Solid Hazardous Waste" stream unless dissolved in solvent.

Required PPE:

- Hand Protection: Nitrile rubber gloves (minimum 0.11 mm thickness). Double-glove if handling solutions >10%.^[1]
- Eye Protection: Chemical splash goggles (ANSI Z87.1).
- Body Protection: Standard laboratory coat; apron recommended if handling large liquid volumes.
- Respiratory: N95 particulate respirator if dust formation is visible; Fume hood mandatory for all manipulations.

Pre-Disposal Handling & Segregation

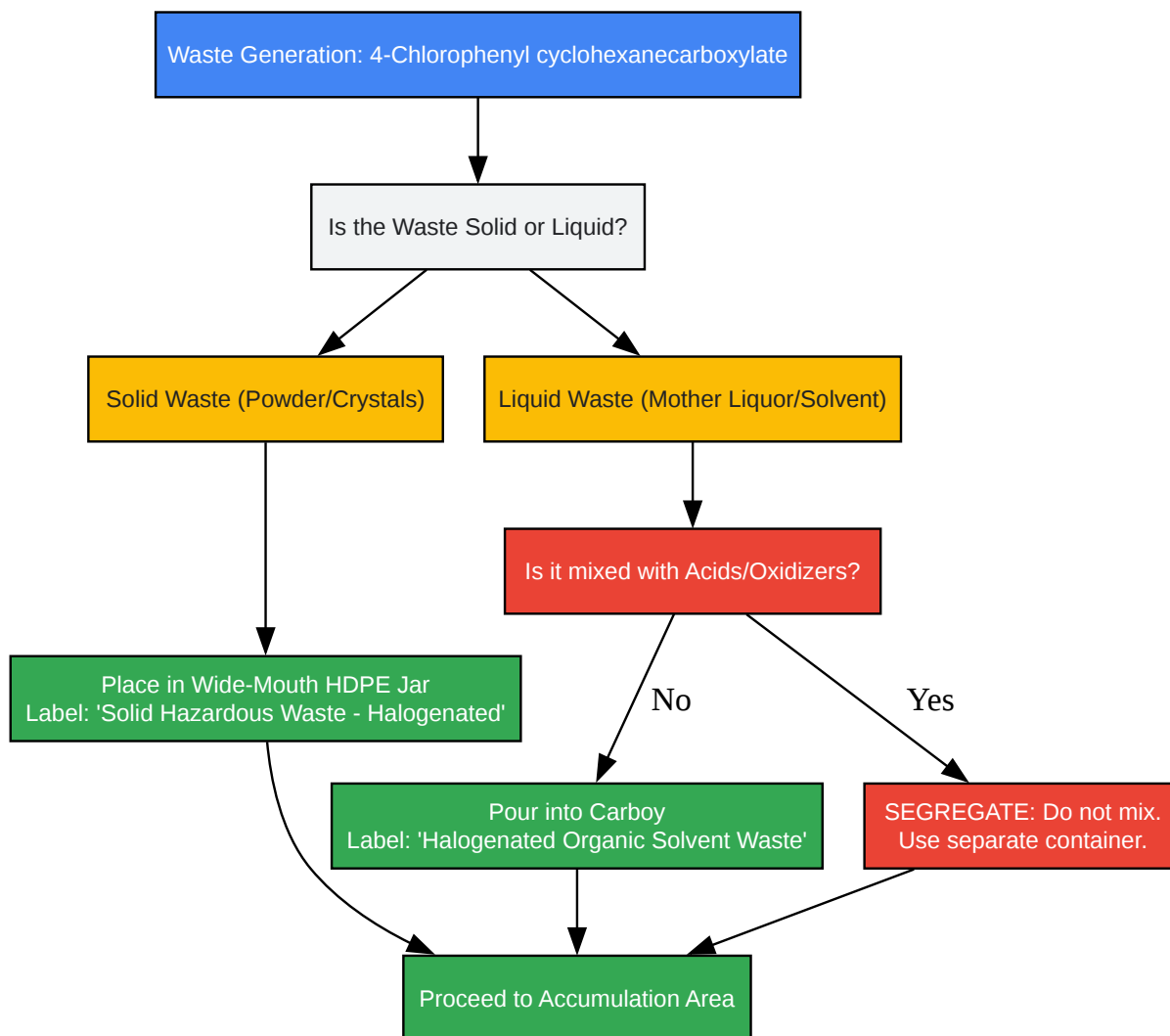
Proper segregation is the single most critical step in chemical disposal. Mixing halogenated waste with non-halogenated waste renders the entire volume "Halogenated," significantly increasing destruction costs.

The "Halogen Rule"

If the chemical contains Fluorine, Chlorine, Bromine, or Iodine, it **MUST** go into the Halogenated Waste stream.^{[3][4]}

- Target Stream: Halogenated Organic Waste.^{[3][4][5][6]}
- Container Compatibility: High-Density Polyethylene (HDPE) or Amber Glass.^[1]
- Prohibited Containers: Metal cans (risk of corrosion from potential hydrolysis/acid generation).

Segregation Decision Matrix



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Figure 1: Decision logic for segregating halogenated ester waste.

Step-by-Step Disposal Procedures

Scenario A: Disposal of Pure Solid Substance

Used for expired reagents, excess solid product, or spill cleanup residues.

- Container Selection: Use a wide-mouth HDPE jar with a screw-top lid.[1]

- Transfer: Transfer the solid using a chemically resistant spatula or scoop. Avoid generating dust.^{[7][8][9]}
- Labeling: Affix a hazardous waste tag immediately.
 - Constituents: "**4-Chlorophenyl cyclohexanecarboxylate (Solid)**"
 - Hazard Checkbox: Toxic, Irritant.
- Secondary Containment: Place the jar in a secondary bin until pickup.

Scenario B: Disposal of Liquid Solutions (HPLC/Reaction Waste)

Used for reaction mixtures or mother liquors containing the compound.^[1]

- Solvent Compatibility: Ensure the carrier solvent is compatible with the Halogenated Waste carboy (e.g., DCM, Chloroform, Ethyl Acetate are compatible).
- Transfer: Pour waste into the "Halogenated Organic Waste" carboy using a funnel.
 - Critical: Leave at least 10% headspace in the container to allow for thermal expansion.
- Rinsing: Triple-rinse the original vessel with a small volume of acetone or dichloromethane. Add this rinsate to the same waste container.
- Log Entry: Record the approximate volume and concentration on the waste log sheet attached to the carboy.

Scenario C: Empty Container Disposal

- Triple Rinse: Rinse the empty reagent bottle three times with a compatible solvent (e.g., acetone).
- Rinsate Disposal: Pour all rinsate into the "Halogenated Organic Waste" container.
- Defacing: Cross out the original label and mark "Empty" or "Triple Rinsed".

- Glass Disposal: Discard the clean, dry glass bottle in the "Broken/Laboratory Glass" box (unless P-listed, which this is not).

Emergency Spill Response

Immediate Action:

- Alert: Notify nearby personnel and cordon off the area.
- PPE: Don nitrile gloves, goggles, and a lab coat.^[4] If dust is present, wear an N95 mask.
- Containment:
 - Solid Spill: Cover with wet paper towels to prevent dust dispersion, then sweep up.
 - Liquid Spill: Surround with absorbent pads or vermiculite.
- Cleanup:
 - Scoop material into a disposable container (wide-mouth jar).
 - Wipe the surface with soap and water.^{[7][8]}
 - Place all cleanup materials (pads, gloves, wipes) into the Solid Hazardous Waste container.
- Reporting: Report the spill to your facility's EHS officer.

Regulatory & Compliance Context

- EPA Classification: This compound falls under Halogenated Organic Compounds (HOCs).
- Disposal Method: The mandatory destruction method is High-Temperature Incineration at a licensed TSDF (Treatment, Storage, and Disposal Facility).^[1]
- Prohibition: Under no circumstances should halogenated esters be disposed of via sanitary sewer systems (sink drains) or evaporation.

References

- National Institutes of Health (NIH) PubChem. 1-(4-Chlorophenyl)cyclohexanecarboxylic acid (Compound Summary).^[1] Available at: [\[Link\]](#)^[1]
- University of Illinois Urbana-Champaign (DRS). Halogenated Organic Liquids - Standard Operating Procedure. Available at: [\[Link\]](#)^[1]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 261.^[1] Available at: [\[Link\]](#)^[1]

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